

Cyclocephaloside II CAS number and IUPAC name

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Compound of Interest

Compound Name: Cyclocephaloside II

Cat. No.: B8262767

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Cyclocephaloside II: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclocephaloside II is a cycloartane-type triterpene glycoside isolated from the roots of *Astragalus microcephalus*. This technical guide provides a comprehensive overview of its chemical identity, including its CAS number and molecular structure. While specific biological activities and detailed experimental protocols for its biological effects are not extensively documented in publicly available literature, this document outlines the general methodologies for the isolation and characterization of similar compounds from their natural sources. Further research is required to elucidate the pharmacological potential and mechanisms of action of **Cyclocephaloside II**.

Chemical Identity

Parameter	Value	Reference
CAS Number	215776-78-6	[1][2][3]
Molecular Formula	C43H70O15	[1][2]
Molecular Weight	827.01 g/mol	
IUPAC Name	(3 β ,6 α ,16 β ,24R)-16,24-epoxy-3-(β -D-glucopyranosyloxy)-6-(β -D-xylopyranosyloxy)-9,19-cyclolanostane-25-ol	
Synonyms	环黄芪苷II	

Physicochemical Properties

Detailed physicochemical properties of **Cyclocephaloside II**, such as melting point, solubility, and spectral data ($^1\text{H-NMR}$, $^{13}\text{C-NMR}$, MS), would be available in the original publication by Bedir E, et al.

Biological Context and Potential

Cyclocephaloside II belongs to the class of cycloartane glycosides, which are characteristic secondary metabolites of the Astragalus genus. Various compounds from this class have demonstrated a wide range of biological activities, including:

- Immunostimulatory effects: Some cycloartane-type glycosides from Astragalus species have been shown to activate immune cells.
- Hepatoprotective and antiviral activities: Saponin extracts from Astragalus roots, which contain these types of compounds, have exhibited protective effects on the liver and antiviral properties.
- Antitumor and other activities: The genus Astragalus is a rich source of cycloartane-type compounds that have also been investigated for their antitumor, antimutagenic, and antiprotozoal activities.

While these activities are reported for the general class of compounds, specific studies on the biological effects of **Cyclocephaloside II** are not readily available.

Experimental Protocols

The following sections describe the general experimental procedures for the isolation and characterization of cycloartane-type glycosides from *Astragalus* species, based on the methodologies reported for similar compounds.

Isolation of Cyclocephaloside II

The isolation of **Cyclocephaloside II** from the roots of *Astragalus microcephalus* as described by Bedir et al. would typically involve the following steps:

- **Extraction:** The dried and powdered root material is extracted with a suitable solvent, such as methanol, at room temperature.
- **Fractionation:** The crude methanol extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and n-butanol. The glycosidic compounds are expected to concentrate in the n-butanol fraction.
- **Chromatographic Separation:** The n-butanol fraction is subjected to multiple chromatographic steps to isolate the individual compounds. This may include:
 - **VLC (Vacuum Liquid Chromatography):** Initial separation of the butanol extract on a silica gel column using a gradient of chloroform-methanol-water.
 - **Column Chromatography:** Further purification of the fractions obtained from VLC on silica gel or other stationary phases.
 - **Preparative HPLC (High-Performance Liquid Chromatography):** Final purification of the isolated compounds to achieve high purity.

Structure Elucidation

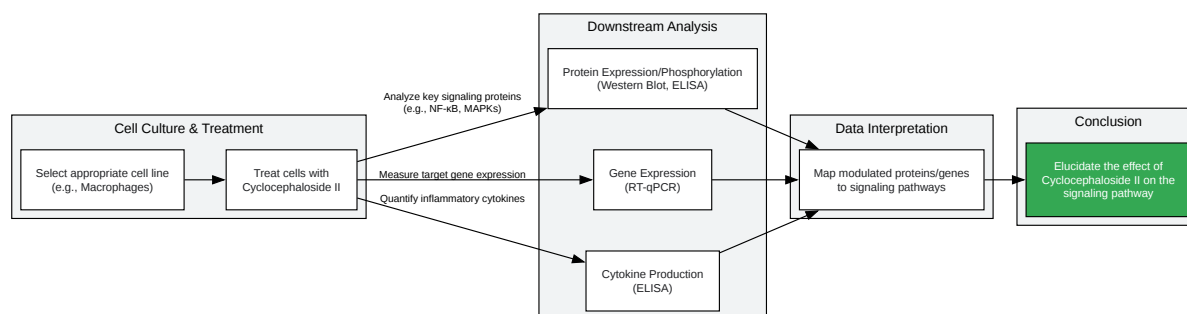
The chemical structure of **Cyclocephaloside II** was determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H -NMR and ^{13}C -NMR: To identify the types and number of protons and carbons in the molecule.
 - 2D-NMR (COSY, HSQC, HMBC): To establish the connectivity between protons and carbons and thus deduce the complete chemical structure.
- Chemical Methods: Acid hydrolysis to identify the sugar moieties and their stereochemistry.

Signaling Pathways: A Putative Outlook

Given the lack of specific studies on **Cyclocephaloside II**, a definitive description of the signaling pathways it modulates is not possible. However, based on the activities of other cycloartane glycosides from *Astragalus*, one could hypothesize potential interactions with pathways involved in immune regulation. For instance, some saponins from *Astragalus* have been shown to influence the NF- κ B signaling pathway, a key regulator of inflammatory and immune responses.

To illustrate a hypothetical workflow for investigating the effect of **Cyclocephaloside II** on a signaling pathway, the following diagram outlines a potential experimental approach.



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Hypothetical workflow for studying signaling pathways.

Conclusion

Cyclocephaloside II is a structurally characterized cycloartane-type triterpene glycoside from *Astragalus microcephalus*. While the broader class of *Astragalus* cycloartane glycosides exhibits interesting biological activities, specific data for **Cyclocephaloside II** is currently lacking in the public domain. This technical guide provides the foundational chemical information and outlines the general experimental approaches that can be employed to investigate its biological potential. Further research is warranted to explore the pharmacological properties and the underlying molecular mechanisms of **Cyclocephaloside II**, which may reveal its potential as a novel therapeutic agent.

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